

An In-depth Technical Guide to 1,4-Butanedisulfonic Acid Disodium Salt

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Compound of Interest

Compound Name: *1,4-Butanedisulfonic Acid*
Disodium Salt

Cat. No.: *B010914*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,4-Butanedisulfonic acid disodium salt, identified by CAS number 36589-61-4, is a specialized organosulfur compound.[1] It consists of a four-carbon aliphatic chain with sulfonate groups at both termini, neutralized by sodium ions.[1] This compound serves as a crucial intermediate in various chemical syntheses, including pharmaceuticals and advanced polymers, and also finds utility as a catalyst and buffering agent.[2][3][4] Its defined structure, high water solubility, and thermal stability make it a versatile reagent in both laboratory and industrial settings.[1][3] This document provides a comprehensive overview of its chemical structure, properties, synthesis, and applications.

Chemical Structure and Identification

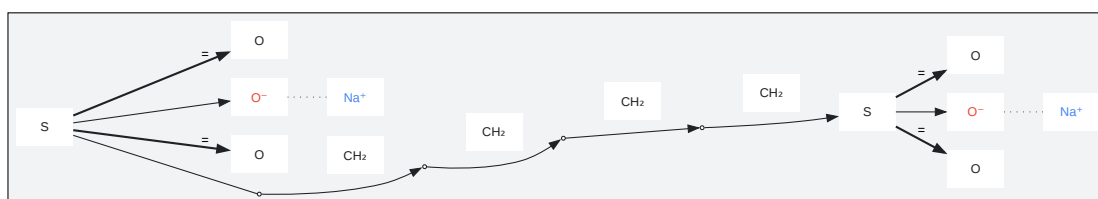
The fundamental structure of **1,4-Butanedisulfonic acid disodium salt** is a linear butane backbone functionalized at the C1 and C4 positions with sulfonate groups ($-\text{SO}_3^-$).[1] These negatively charged groups form ionic bonds with two sodium cations (Na^+).[1] The parent compound is Butane-1,4-disulfonic acid.[1][5]

IUPAC Name: disodium;butane-1,4-disulfonate

Synonyms: Disodium 1,4-Butanedisulfonate, Butane-1,4-disulfonic Acid Disodium Salt, Sodium 1,4-Butanedisulfonate.[6][7]

Molecular Formula: $C_4H_8Na_2O_6S_2$ [1][5][6]

1,4-Butanedisulfonic Acid Disodium Salt



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Caption: 2D structure of **1,4-Butanedisulfonic Acid Disodium Salt**.

Physicochemical Properties

The physical and chemical properties of this salt are summarized in the table below. It is typically a white, crystalline solid that is stable under recommended storage conditions.[8][7] It is hygroscopic and should be stored under an inert atmosphere.

Property	Value	Reference(s)
Molecular Weight	262.20 g/mol	
Exact Mass	261.95576888 Da	[5]
Appearance	White powder or crystal	[1][7]
Melting Point	>360°C	
Solubility	Highly soluble in water	[1][9]
pKa (Predicted)	-2.8 (Strongly acidic parent)	
Polar Surface Area	131 Å ²	
Purity	Typically >98.0%	
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	

Spectroscopic Data

Structural confirmation of **1,4-Butanedisulfonic acid disodium salt** is typically achieved using Nuclear Magnetic Resonance (NMR) spectroscopy.[10] Commercially available standards confirm the structure via ¹H NMR and ¹³C NMR.

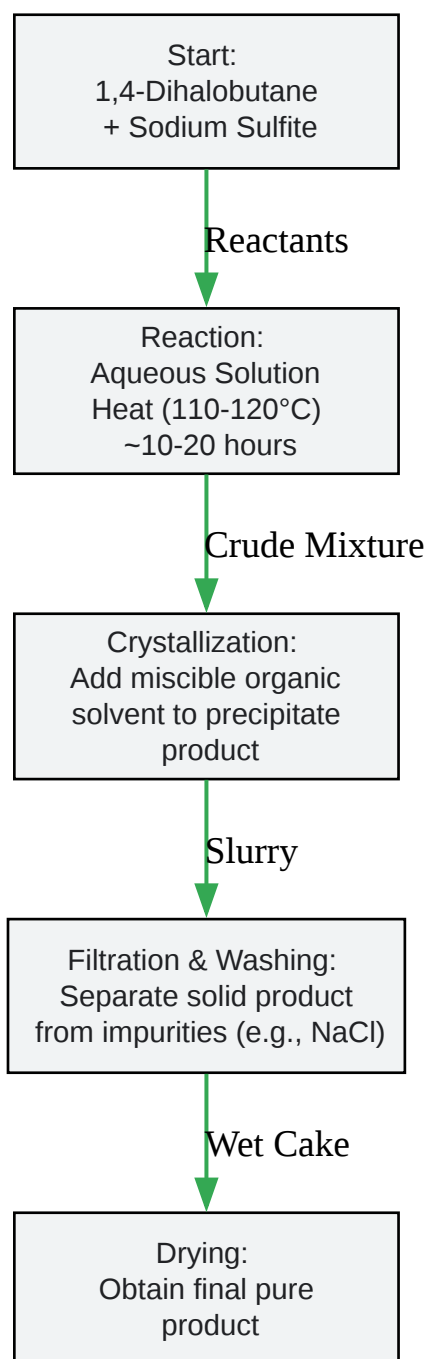
- ¹H NMR: The proton NMR spectrum is expected to show two multiplets corresponding to the methylene protons on the butane chain. The protons closer to the electron-withdrawing sulfonate groups (at C1 and C4) would appear further downfield compared to the protons at the C2 and C3 positions.
- ¹³C NMR: The carbon NMR spectrum would similarly display two distinct signals for the two types of methylene carbons (C1/C4 and C2/C3).

Synthesis and Manufacturing

The primary industrial synthesis of **1,4-Butanedisulfonic acid disodium salt** involves the reaction of a 1,4-dihalogenated butane with sodium sulfite in an aqueous solution.[4][11] This

nucleophilic substitution reaction, known as the Strecker sulfite alkylation, is efficient and cost-effective, particularly when using 1,4-dichlorobutane as the starting material.[4][11]

Generalized Synthesis Workflow



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Caption: Generalized workflow for the synthesis of the target compound.

Experimental Protocol: Synthesis from 1,4-Dichlorobutane

The following protocol is a generalized method based on published patent literature.[\[4\]](#)[\[11\]](#)

Materials:

- 1,4-Dichlorobutane
- Sodium Sulfite (Na_2SO_3)
- Deionized Water
- Water-miscible organic solvent (e.g., ethanol or isopropanol)

Procedure:

- **Reaction Setup:** In a suitable reaction vessel equipped with a reflux condenser and mechanical stirrer, charge sodium sulfite and deionized water. The typical molar ratio of 1,4-dihalobutane to sodium sulfite is approximately 1:2.[\[4\]](#)
- **Reactant Addition:** Add 1,4-dichlorobutane to the aqueous solution of sodium sulfite.
- **Reaction Conditions:** Heat the mixture to a reflux temperature of 110-120°C with vigorous stirring.[\[4\]](#) Maintain these conditions for 10 to 20 hours to ensure the reaction proceeds to completion.[\[4\]](#)
- **Crystallization and Precipitation:** After the reaction period, cool the mixture. Add a water-miscible organic solvent to the solution to induce the selective precipitation of **1,4-Butanedisulfonic acid disodium salt**, while inorganic byproducts like sodium chloride remain in the solution.[\[11\]](#)
- **Isolation:** Collect the precipitated solid product by filtration. Wash the filter cake with a small amount of the organic solvent to remove residual impurities.
- **Purification and Drying:** The crude product can be further purified by recrystallization from water if necessary.[\[4\]](#) Dry the final product under vacuum to yield a white, crystalline solid.

Applications in Research and Drug Development

1,4-Butanedisulfonic acid disodium salt is a versatile compound with several key applications.

- **Pharmaceutical Intermediate:** It is a critical intermediate in the synthesis of S-Adenosylmethionine (SAME) Tosylate 1,4-Butanedisulfonate (Simeitai), a drug used for liver protection.[4]
- **Catalyst:** The compound functions as an effective catalyst in esterification reactions, which are fundamental in producing plasticizers, solvents, and lubricants.[2] Its purity enhances reaction efficiency and yield.[3]
- **Biochemical Buffer:** Due to its ability to maintain stable pH levels, it is used as a buffer agent in various biochemical assays and experiments, ensuring the reproducibility of scientific results.[2][3]
- **Polymer Synthesis:** It serves as a monomer or intermediate in the production of heat-resistant specialty polymers required in the aerospace and electronics industries.[2]
- **Electrolyte Additive:** In the field of electrochemistry, it has been used as an electrolyte additive in lithium-ion batteries to improve ionic conductivity and overall battery performance.[9]

Safety and Handling

While specific GHS classifications may vary, **1,4-Butanedisulfonic acid disodium salt** is designated with hazard codes indicating it can be toxic (T) and dangerous for the environment (N).[1] It is considered severely hazardous to water and may pose health risks if inhaled or ingested, with a potential for bioaccumulation.[1] Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves and safety glasses, should be employed when handling this chemical.[8] It should be handled in a well-ventilated area to avoid dust generation.[8] Incompatible materials include strong oxidizing agents.[8]

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